

what is carbon-13 labeled thyroxine

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Compound Focus: L-Thyroxine-13C6

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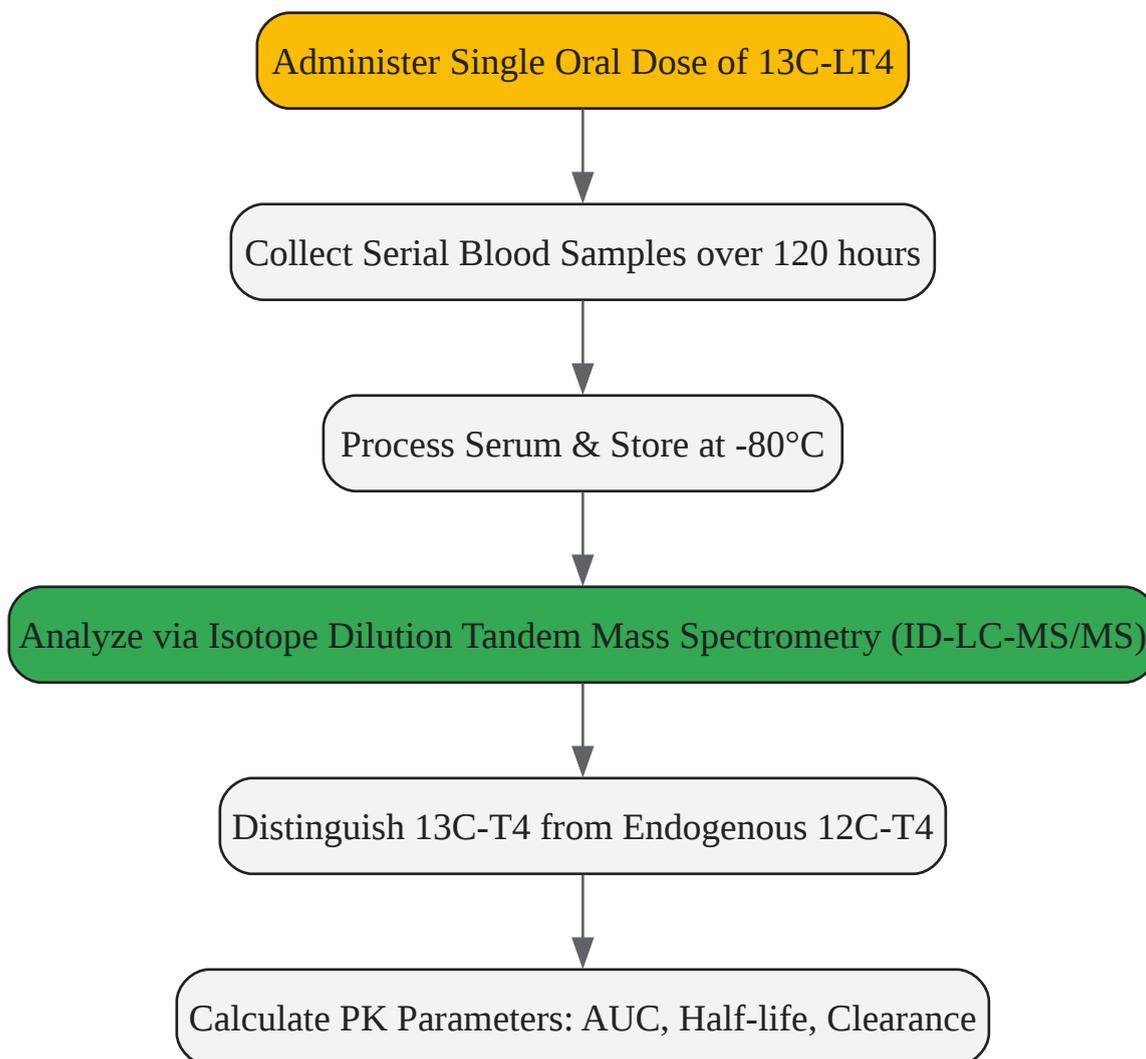
Detailed Experimental Protocols

Protocol 1: Pharmacokinetic Study in Pregnancy

A pivotal study used (¹³C)-labeled thyroxine to investigate how pregnancy alters thyroxine pharmacokinetics [1].

- **Tracer Administration:** Participants received a single oral dose of (¹³C)-Levothyroxine (70 µg or 100 µg) to replace their daily maintenance dose on the first day of the study [1].
- **Sample Collection:** Blood samples were drawn at pre-dose (0 hour) and at 0.5, 1, 2, 3, 4, 6, 8, 10, 12, 24, 48, 72, 96, and 120 hours post-dose [1].
- **Sample Analysis:** Serum was separated and stored at -80°C before analysis [1].
- **Quantification Method:** Isotope dilution tandem mass spectrometry (ID-LC-MS/MS) was used to distinguish the administered (¹³C)-T4 from endogenous (¹²C)-T4, allowing for highly specific measurement [1].
- **Key Findings:** The study found a significantly longer serum half-life (32.1 vs. 24.1 hours) and a larger area under the curve (AUC) in pregnant women compared to the non-pregnant state, explaining the increased thyroxine requirements during pregnancy [1].

This methodology is illustrated in the following workflow:



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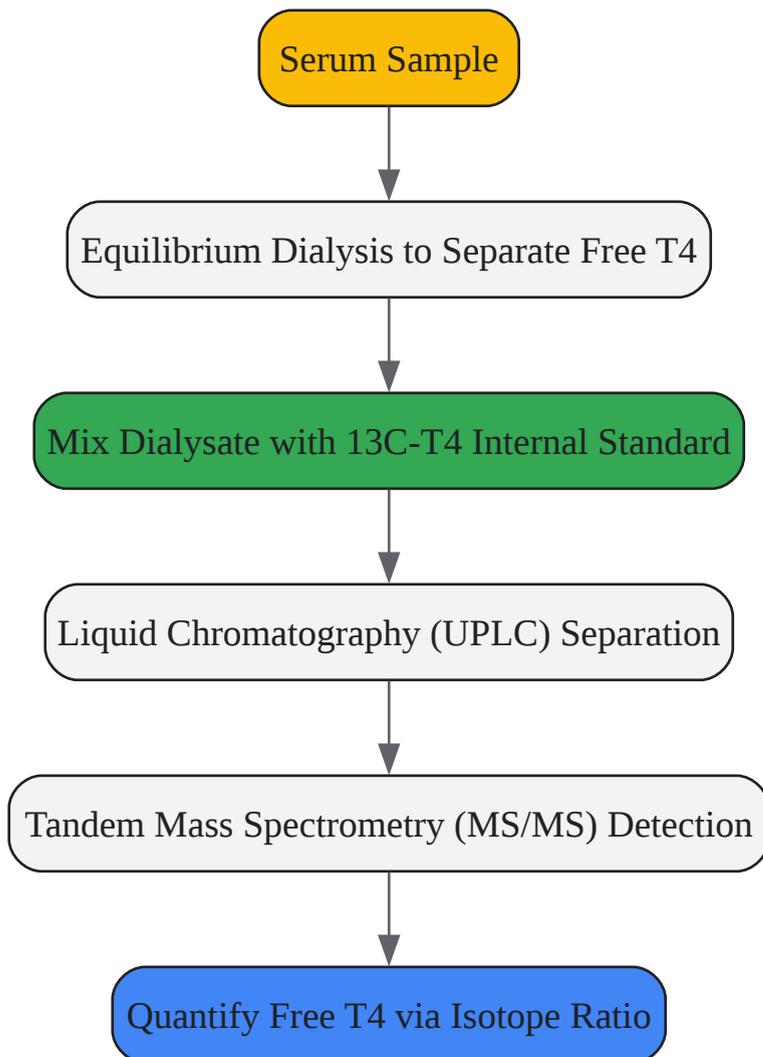
Protocol 2: LC-MS/MS Analysis of Free Thyroxine

A candidate Reference Measurement Procedure (cRMP) was developed for standardizing free thyroxine (FT4) tests [2].

- **Principle:** Equilibrium dialysis (ED) combined with isotope dilution liquid chromatography-tandem mass spectrometry (ID-LC-MS/MS) [2].
- **Equilibrium Dialysis:** Serum is dialyzed under controlled conditions to separate the free, diffusible thyroxine from protein-bound T4 [2].
- **Isotope Dilution:** The dialysate containing FT4 is mixed with a known amount of (¹³C)-labeled thyroxine, which acts as an internal standard [2].
- **LC-MS/MS Analysis:**

- **Chromatography:** Ultra-performance liquid chromatography (UPLC) separates T4 from other interfering substances [2].
- **Mass Spectrometry:** Detection and quantification using specific mass transitions for T4 and the (^{13}C)-T4 internal standard. This corrects for losses during sample preparation and ionization variability [2].
- **Performance:** This method demonstrated high accuracy, precision (within 4.4%), and a low limit of detection (0.90 pmol/L) [2].

The workflow for this reference method is as follows:



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Quantitative Data from Research

The table below summarizes key quantitative findings from research utilizing (^{13}C)-labeled thyroxine:

Study Focus	Key Parameter	Finding with ^{13}C -LT4	Significance
Pharmacokinetics in Pregnancy [1]	AUC (Area Under Curve)	23.0 ng h /mL (Pregnant) vs. 14.8 ng h /mL (Non-pregnant)	Demonstrates significantly greater hormone exposure during pregnancy.
	Serum Half-Life	32.1 hours (Pregnant) vs. 24.1 hours (Non-pregnant)	Explains the need for increased LT4 dosing in pregnant patients.
Analytical Method Performance [2]	Limit of Detection (LOD)	0.90 pmol/L	Confirms sufficient sensitivity to measure FT4 even in hypothyroid patients.
	Imprecision (Total)	< 4.4%	Demonstrates high reproducibility and precision of the reference method.

Key Advantages of Using Carbon-13 Labeled Thyroxine

- **Eliminates Immunoassay Interference:** MS/MS detection is unaffected by autoantibodies or binding proteins that plague immunoassays [1].
- **Superior Sensitivity and Specificity:** Allows detection at picogram/mL concentrations and unambiguous distinction from endogenous T4 [1] [3].
- **Absolute Quantification:** As an internal standard, (^{13}C)-T4 corrects for sample preparation losses and matrix effects, providing high accuracy [2] [3].
- **Safe for Vulnerable Populations:** As a non-radioactive stable isotope, it is safe for use in sensitive populations like pregnant women and infants [1].

Carbon-13 labeled thyroxine is an indispensable tool in modern endocrine research and clinical chemistry, enabling a deeper and more precise understanding of thyroid hormone dynamics.

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References

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